

Part 1: Executive Directive & Core Safety Protocol

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Compound of Interest

Compound Name: 3-Fluorofluoranthene

CAS No.: 1691-66-3

Cat. No.: B154893

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Status: Hazardous Organic Waste (Halogenated PAH) Primary Hazard: Persistent Bioaccumulative Toxicant (PBT) / Potential Carcinogen Immediate Action: Segregate from general waste streams.[1] Do not dispose of down drains or via municipal trash.

As a Senior Application Scientist, I must emphasize that the disposal of **3-Fluorofluoranthene** requires more than standard organic waste protocols.[1] This compound combines the inherent toxicity of polycyclic aromatic hydrocarbons (PAHs) with the metabolic stability of a carbon-fluorine bond.[1] This structural integrity means it resists standard biodegradation, necessitating high-temperature thermal destruction.[1]

The following guide replaces generic templates with a field-validated, self-verifying disposal system designed to protect both the researcher and the environment.

Part 2: Chemical Risk Profile & Handling Logic

To dispose of a chemical safely, you must understand its resistance mechanisms.[2]

Property	Operational Implication
Structure	Fluorinated PAH (C ₁₆ H ₉ F).[1] The C-F bond is one of the strongest in organic chemistry (~485 kJ/mol), requiring incineration temperatures >1,000°C for complete mineralization.
Toxicity	Like its parent Fluoranthene (RCRA U120), it is an aquatic toxicant.[1][3] The fluorine substitution may alter metabolic activation, so it must be treated as a suspect carcinogen/mutagen.
Stability	High persistence in soil and water.[1] It does not hydrolyze.[1]
Reactivity	Incompatible with strong oxidizers.[1][4] Risk of HF (hydrogen fluoride) formation during improper combustion.[1]

Part 3: Waste Segregation & Containment Protocol

Effective disposal begins at the bench. You must segregate **3-Fluorofluoranthene** waste into two distinct streams to prevent cross-contamination and ensure incinerator compliance.

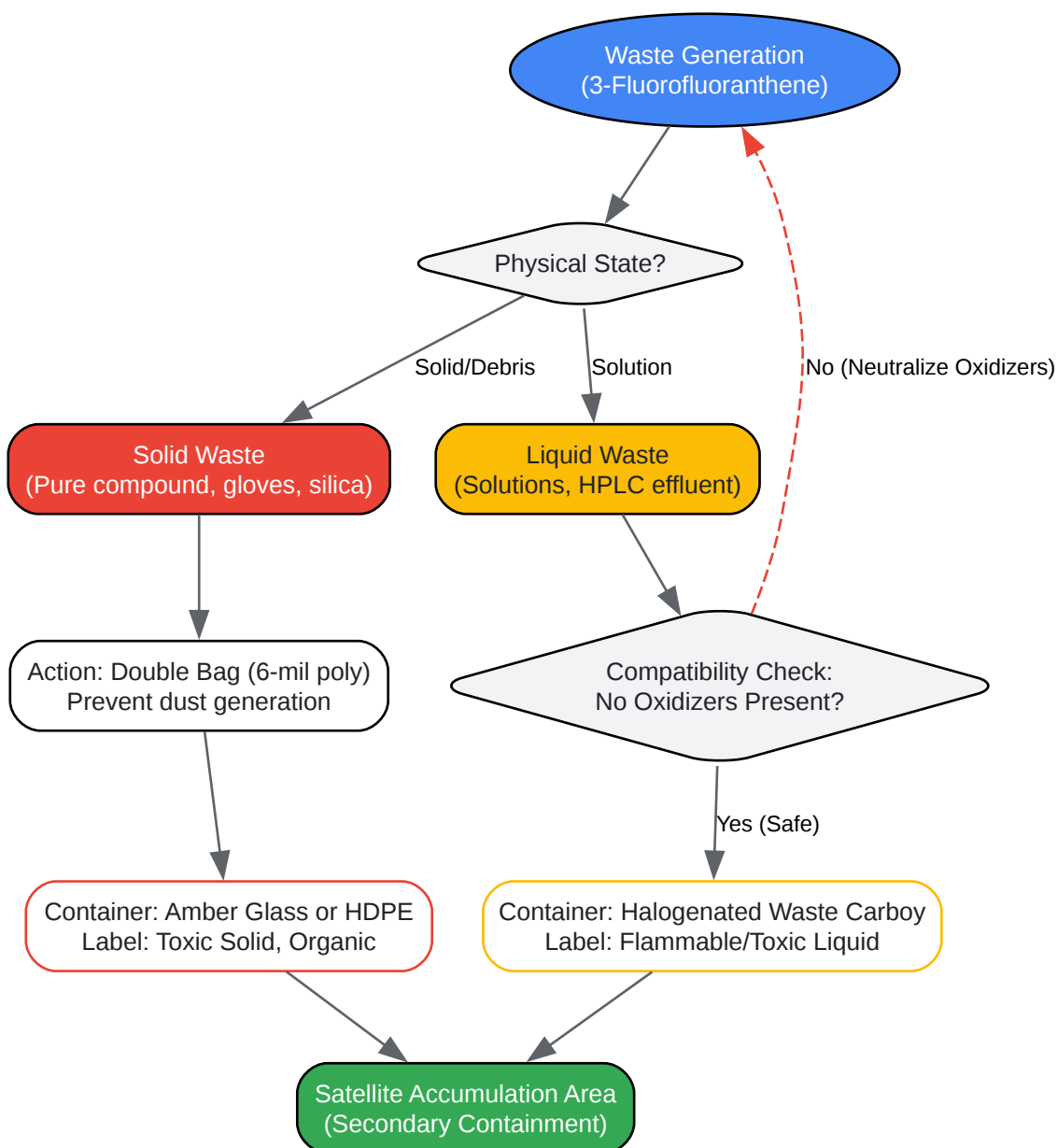
Stream A: Solid Waste (The Compound & Debris)

- Contents: Pure solid **3-Fluorofluoranthene**, contaminated gloves, weighing boats, paper towels, and silica gel from columns.
- Container: High-density polyethylene (HDPE) wide-mouth jar or amber glass.
- Labeling: "Hazardous Waste - Toxic Solid, Organic, N.O.S. (**3-Fluorofluoranthene**)."[1]
- Critical Step: Double-bag highly contaminated solids (e.g., spill cleanup materials) in 6-mil polyethylene bags before placing them in the drum.[1]

Stream B: Liquid Waste (Mother Liquors & Solvents)[1]

- Contents: Reaction solvents (DCM, Ethyl Acetate) containing dissolved **3-Fluorofluoranthene**.[\[1\]](#)
- Container: Safety solvent can (steel or HDPE) with a flame arrestor.[\[1\]](#)
- Segregation: Strictly Halogenated Solvent Waste. Do not mix with non-halogenated streams (like pure acetone/ethanol washings) if your facility separates them, as the F-content classifies it as halogenated.[\[1\]](#)

Visual Workflow: Bench-to-Bin Decision Tree



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Figure 1: Decision logic for segregating **3-Fluorofluoranthene** waste streams at the point of generation.

Part 4: Final Disposal & Destruction Methodology

Once the waste leaves your lab, it enters the regulatory disposal chain. As the generator, you are responsible for proper characterization.

Regulatory Classification (RCRA)

While **3-Fluorofluoranthene** is not explicitly listed by name in 40 CFR 261, it is a derivative of Fluoranthene (U120).[1]

- Best Practice: Manage as RCRA Hazardous Waste.[1]
- Waste Codes:
 - U120 (if the formulation is primarily Fluoranthene-based).[1][5]
 - D001 (Ignitable, if in flammable solvent).
 - F002 (if dissolved in spent halogenated solvents like Methylene Chloride).[1]

Destruction Method: High-Temperature Incineration

This is the only acceptable destruction method.[1]

- Mechanism: Rotary Kiln Incineration.[1]
- Requirement: Temperature must exceed 1,000°C with a residence time >2 seconds.[1]
- Why: The C-F bond requires high energy to cleave. Incomplete combustion can generate toxic fluoro-organics.[1] The incinerator must be equipped with a wet scrubber (alkaline quench) to capture the Hydrogen Fluoride (HF) gas generated during combustion.

Transport Labeling (DOT)

When preparing the drum for pickup by your EHS or waste contractor:

- Proper Shipping Name: UN 2811, Toxic solids, organic, n.o.s. (**3-Fluorofluoranthene**), 6.1, PG III
- Alternatively, if environmental hazards are the primary concern: UN 3077, Environmentally hazardous substance, solid, n.o.s. (**3-Fluorofluoranthene**), 9, PG III.

Part 5: Emergency Procedures (Spill Response)

If **3-Fluorofluoranthene** is spilled during transfer or disposal:

- Isolate: Evacuate the immediate area (15 ft radius).
- PPE: Wear nitrile gloves (double gloved), lab coat, and N95/P100 particulate respirator (to prevent inhalation of dust).
- Containment (Solid): Do not dry sweep (generates dust).[1] Cover with wet paper towels or use a HEPA vacuum dedicated to hazardous waste.
- Containment (Liquid): Absorb with vermiculite or sand.[1] Do not use combustible materials like sawdust.[1]
- Decontamination: Clean surface with a detergent solution, followed by an acetone wipe. Dispose of all cleanup materials into the Solid Waste stream (Stream A).

Visual Workflow: The Disposal Lifecycle



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Figure 2: The Cradle-to-Grave lifecycle of fluorinated PAH waste, highlighting the critical incineration step.

References

- U.S. Environmental Protection Agency (EPA).RCRA Listed Wastes (U-List) - Fluoranthene (U120).[1] 40 CFR § 261.33.[1] [[Link](#)]
- National Institutes of Health (NIH) - PubChem.Fluoranthene Compound Summary (Hazards & Safety). [[Link](#)][1]
- Occupational Safety and Health Administration (OSHA).Occupational Exposure to Hazardous Chemicals in Laboratories standard (29 CFR 1910.1450). [[Link](#)]
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